

Hydrolysis of Diphenyl Carbonate: Reaction and Kinetics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

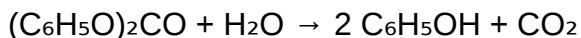
Compound Name: *Diphenyl carbonate*

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Diphenyl carbonate undergoes hydrolysis in the presence of water to yield phenol and carbon dioxide[2]. This reaction is a critical parameter in determining the persistence of DPC in aquatic environments.

The primary hydrolysis reaction is as follows:



The rate of this reaction is influenced by factors such as pH and temperature.

Quantitative Data on Hydrolysis Rate

The hydrolysis of **diphenyl carbonate** has been studied under standardized laboratory conditions. The following table summarizes the available kinetic data.

pH	Temperature (°C)	Half-life (t _{1/2}) in hours	Reference
7	25	39.9	OECD SIDS[2]
Not Specified	23	73.5	Preliminary study cited in OECD SIDS[2]

Table 1: Summary of Hydrolysis Half-life for **Diphenyl Carbonate**

While specific data on the hydrolysis rate at different pH values and temperatures are not readily available in the public literature, the hydrolysis of carbonate esters is generally subject to both acid and base catalysis. Therefore, the rate of hydrolysis is expected to be faster at pH values below 4 and above 9.

Experimental Protocol: Abiotic Degradation in Water (Based on OECD Guideline 111/EEC C.7)

The determination of the hydrolysis rate of **diphenyl carbonate** is typically performed according to the OECD Guideline 111 for Testing of Chemicals, "Hydrolysis as a Function of pH," or the equivalent EU method, Commission Directive 92/69/EEC, C.7[2][3][4][5][6][7][8][9][10]. This protocol is designed to assess the abiotic hydrolytic transformation of chemicals in aquatic systems.

Principle of the Test

The test involves dissolving a known concentration of **diphenyl carbonate** in sterile aqueous buffer solutions of varying pH (typically 4, 7, and 9) and incubating them in the dark at a constant temperature. The concentration of **diphenyl carbonate** is measured at specific time intervals to determine the rate of hydrolysis.

Materials and Methods

Apparatus:

- Standard laboratory glassware, sterilized.
- Constant temperature bath or incubator.
- Analytical instrument for quantifying **diphenyl carbonate** and phenol (e.g., High-Performance Liquid Chromatograph).
- pH meter.

Reagents:

- Purified water (e.g., deionized or distilled), sterilized.

- **Diphenyl carbonate**, analytical standard grade.
- Buffer solutions (sterilized):
 - pH 4: Citrate or acetate buffer.
 - pH 7: Phosphate buffer.
 - pH 9: Borate buffer.
- Reagents for analytical method (e.g., HPLC grade methanol, water).

Test Procedure

The test is conducted in a tiered approach:

Tier 1: Preliminary Test

- Prepare sterile buffer solutions at pH 4, 7, and 9.
- Add **diphenyl carbonate** to each buffer solution. The concentration should not exceed 0.01 M or half its water solubility[8]. Given the low water solubility of DPC (approx. 13 mg/L)[2], the initial concentration will be low.
- Incubate the solutions in the dark at 50 °C for 5 days[8].
- Analyze the concentration of **diphenyl carbonate** at the beginning of the test and after 5 days.
- If less than 10% degradation is observed at a particular pH, the substance is considered hydrolytically stable at that pH, and the half-life is reported as >1 year. If more than 10% degradation is observed, proceed to Tier 2 for that pH.

Tier 2: Main Test for Unstable Substances

- For each pH where significant hydrolysis was observed in the preliminary test, set up a series of test solutions.
- Incubate these solutions in the dark at the same constant temperature.

- At appropriate time intervals, sacrifice one vessel from each pH series and analyze the concentration of **diphenyl carbonate**.
- To determine the temperature dependence of the hydrolysis rate, the study should be performed at a minimum of two additional temperatures. This allows for the calculation of the hydrolysis rate at 25°C by extrapolation using an Arrhenius plot[7].

Tier 3: Identification of Hydrolysis Products

- The primary hydrolysis products of **diphenyl carbonate** are phenol and carbon dioxide[2]. Analytical methods should be capable of identifying and quantifying phenol to confirm the degradation pathway.

Data Analysis

The hydrolysis of **diphenyl carbonate** is assumed to follow pseudo-first-order kinetics. The rate constant (k) is calculated from the slope of the plot of the natural logarithm of the concentration versus time. The half-life ($t_{1/2}$) is then calculated using the following equation:

$$t_{1/2} = \ln(2) / k$$

Analytical Methodologies

Accurate quantification of **diphenyl carbonate** and its hydrolysis product, phenol, is critical for determining the hydrolysis rate. High-Performance Liquid Chromatography (HPLC) is a suitable technique for this purpose.

HPLC Method for Diphenyl Carbonate and Phenol

The following is a representative HPLC method based on available literature for the analysis of DPC and phenol[11].

Parameter	Specification
Column	C18 reverse-phase column
Mobile Phase	Isocratic or gradient mixture of methanol and water
Detector	UV detector at an appropriate wavelength (e.g., 254 nm)
Flow Rate	Typically 1.0 mL/min
Injection Volume	10-20 μ L
Standard Preparation	Standards of diphenyl carbonate and phenol are prepared in the mobile phase or a compatible solvent.

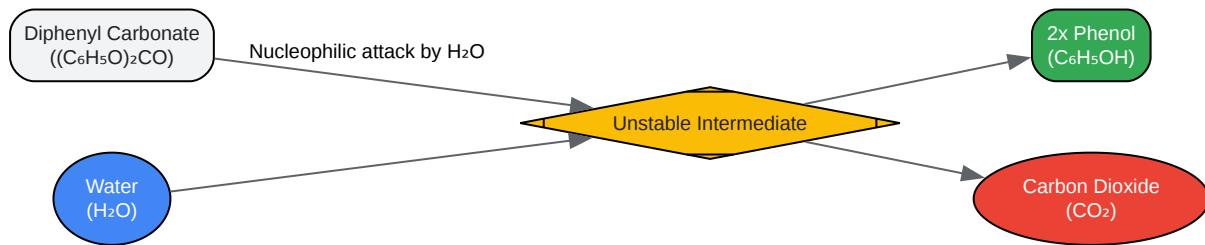
Table 2: Representative HPLC Method Parameters

Sample Preparation: Aqueous samples from the hydrolysis experiment can often be directly injected after filtration through a 0.45 μ m filter.

Other analytical techniques such as Gas Chromatography (GC) with a Flame Ionization Detector (FID) can also be used for the analysis of phenol, potentially after a derivatization step[12]. Spectrophotometric methods are also available for phenol determination[13].

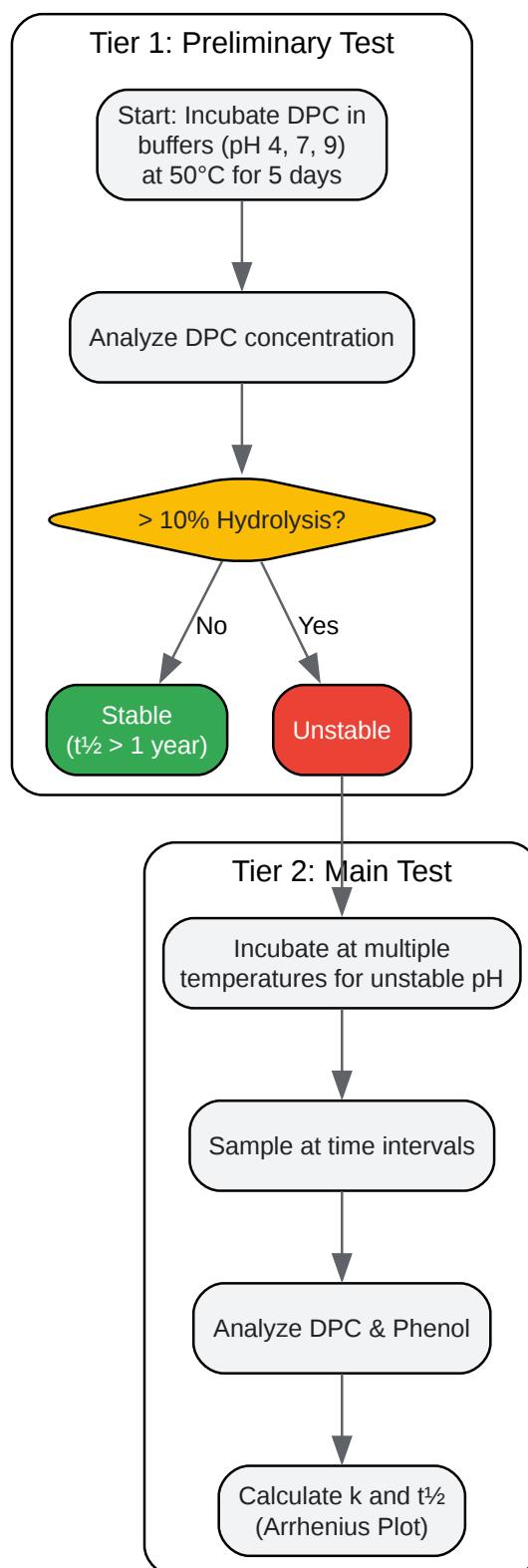
Visualizations of Core Concepts

To aid in the understanding of the hydrolysis of **diphenyl carbonate**, the following diagrams illustrate the chemical reaction, the experimental workflow, and the logical relationship between experimental parameters.

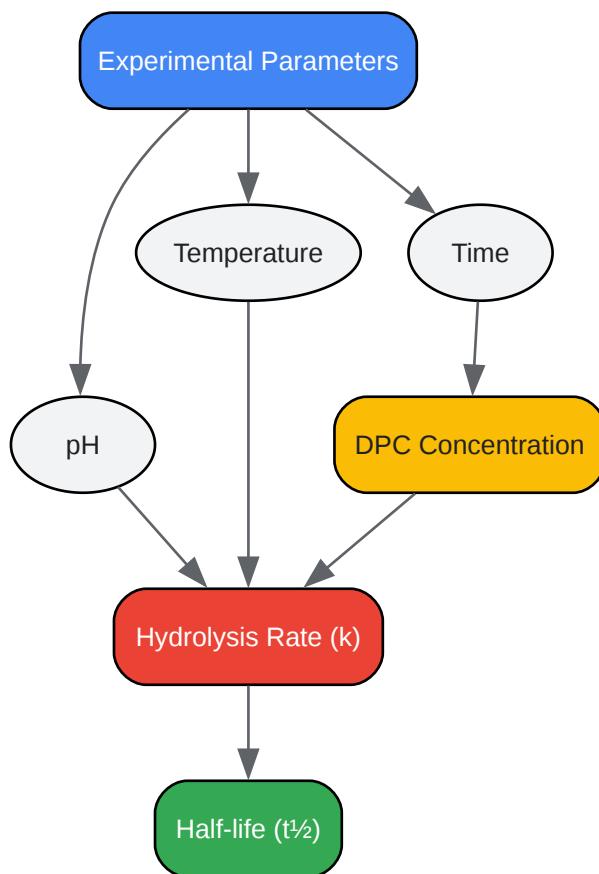


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Caption: Hydrolysis mechanism of **diphenyl carbonate**.

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Caption: Experimental workflow for OECD Guideline 111.



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Caption: Factors influencing hydrolysis rate and half-life.

Conclusion

The hydrolysis of **diphenyl carbonate** in aqueous media is a well-characterized process that primarily yields phenol and carbon dioxide. The reaction follows pseudo-first-order kinetics, with a reported half-life of approximately 40 hours under neutral pH and at 25°C. The standardized protocol for determining this environmental fate parameter is outlined in OECD Guideline 111. This guide provides the necessary framework, including experimental procedures and analytical methods, for researchers to reliably assess the hydrolytic stability of **diphenyl carbonate**. Further research could provide a more detailed quantitative understanding of how pH and temperature variations under environmentally relevant conditions affect the hydrolysis rate.

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- To cite this document: BenchChem. [Hydrolysis of Diphenyl Carbonate: Reaction and Kinetics]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b091730#hydrolysis-of-diphenyl-carbonate-in-aqueous-media>

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